

CH1055 Dye: A Technical Guide to Biocompatibility and Safety

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Compound of Interest

Compound Name: CH1055

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Executive Summary

The near-infrared II (NIR-II) fluorescent dye, **CH1055**, presents significant opportunities in preclinical and potentially clinical in vivo imaging due to its favorable optical properties. This technical guide provides a comprehensive overview of the current understanding of its biocompatibility and safety profile. The available data indicates that **CH1055**, particularly when functionalized with polyethylene glycol (PEG), is a biocompatible molecule with a favorable safety profile characterized by rapid renal excretion and low in vitro cytotoxicity at concentrations relevant for imaging. This document summarizes key experimental findings, details relevant protocols, and visualizes workflows to support further research and development of this promising imaging agent.

In Vitro Biocompatibility: Cytotoxicity Assessment

The primary method for evaluating the in vitro biocompatibility of **CH1055** has been through cytotoxicity assays, particularly the MTS assay, performed on human glioblastoma astrocytoma (U87MG) cells.

Quantitative Data on Cytotoxicity

Published studies have qualitatively reported that PEGylated **CH1055** (**CH1055-PEG**) exhibits no cellular toxicity at doses required for imaging.^[1] However, specific quantitative data from these assays, such as dose-dependent cell viability percentages, are not extensively detailed in the primary literature. The available information suggests high cell viability is maintained at typical imaging concentrations.

Cell Line	Assay	Compound	Concentration Range	Reported Outcome	Reference
U87MG	MTS	CH1055-PEG	Not specified in abstracts	No cellular toxicity observed at imaging doses	[1]

Note: While the MTS assay is mentioned, specific quantitative cell viability data is not available in the reviewed literature. The table reflects the qualitative statements made.

Experimental Protocol: MTS Cytotoxicity Assay

The following is a generalized protocol for an MTS assay to determine the cytotoxicity of **CH1055-PEG** on a cell line such as U87MG, based on standard laboratory procedures.

Objective: To assess the effect of **CH1055-PEG** on the metabolic activity and viability of U87MG cells.

Materials:

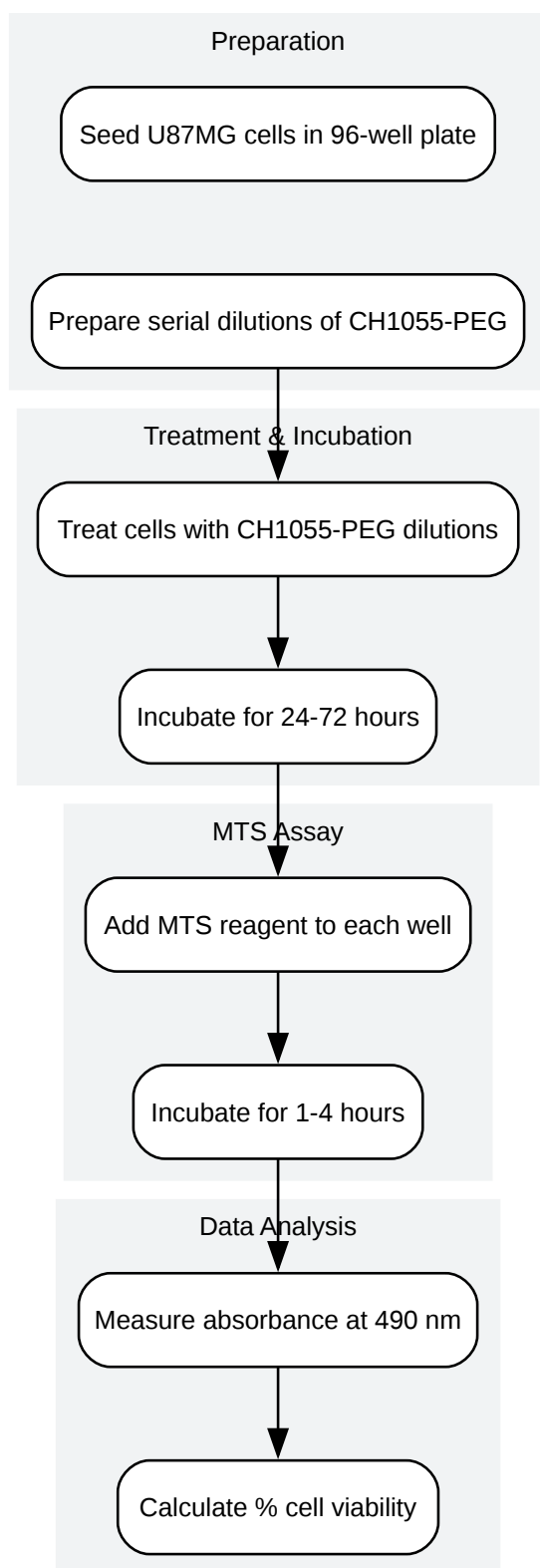
- U87MG cells
- Dulbecco's Modified Eagle Medium (DMEM) supplemented with 10% Fetal Bovine Serum (FBS) and 1% penicillin-streptomycin
- **CH1055-PEG**, sterile solution
- MTS reagent (e.g., CellTiter 96® AQueous One Solution Cell Proliferation Assay)

- 96-well cell culture plates
- Spectrophotometer (plate reader) capable of measuring absorbance at 490 nm

Procedure:

- **Cell Seeding:** U87MG cells are harvested and seeded into a 96-well plate at a density of approximately 5,000-10,000 cells per well in 100 μ L of complete culture medium. The plate is incubated for 24 hours at 37°C in a humidified atmosphere with 5% CO₂ to allow for cell attachment.
- **Compound Treatment:** A stock solution of **CH1055**-PEG is serially diluted in culture medium to achieve a range of desired concentrations. The culture medium is removed from the wells and replaced with 100 μ L of the medium containing the different concentrations of **CH1055**-PEG. Control wells containing untreated cells and wells with medium only (blank) are also included.
- **Incubation:** The plate is incubated for a specified period (e.g., 24, 48, or 72 hours) at 37°C and 5% CO₂.
- **MTS Assay:** Following incubation, 20 μ L of the MTS reagent is added to each well. The plate is then incubated for an additional 1-4 hours at 37°C. During this time, viable cells with active metabolism convert the MTS tetrazolium compound into a colored formazan product.
- **Data Acquisition:** The absorbance of the formazan product is measured at 490 nm using a microplate reader.
- **Data Analysis:** The absorbance of the blank wells is subtracted from all other readings. Cell viability is expressed as a percentage relative to the untreated control cells, which are considered 100% viable.

Diagram of Experimental Workflow: In Vitro Cytotoxicity



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Caption: Workflow for assessing **CH1055**-PEG cytotoxicity using an MTS assay.

In Vivo Biocompatibility and Safety

The in vivo safety of **CH1055** is primarily attributed to its rapid excretion profile.

Pharmacokinetics and Excretion

Studies have demonstrated that **CH1055** is a small molecule (approximately 970 Da) that, when PEGylated, is rapidly cleared from the body.[\[2\]](#)[\[3\]](#)

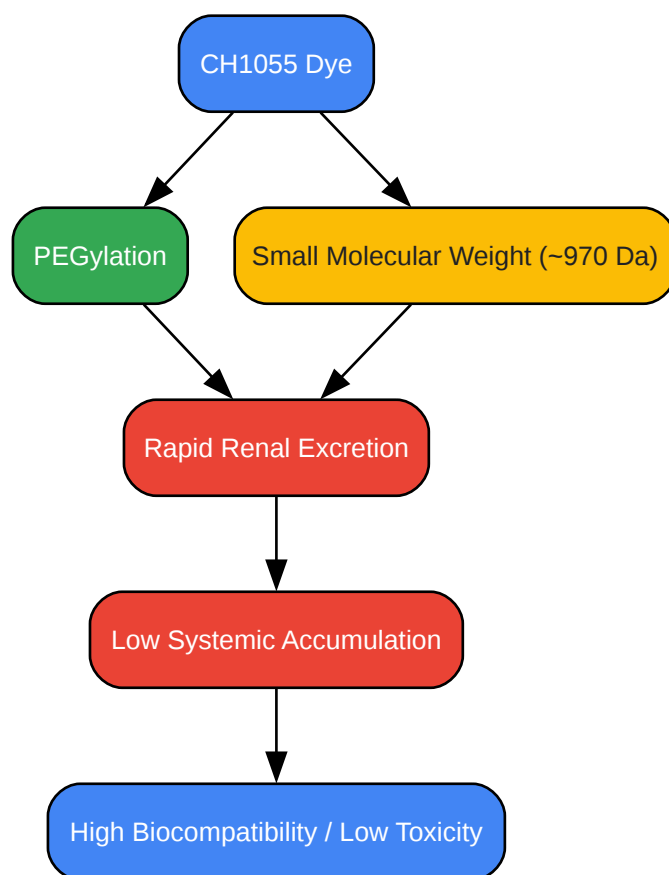
Parameter	Value	Timeframe	Excretion Route	Reference
Renal Excretion	~90%	24 hours	Kidneys	[2]

This rapid renal clearance significantly reduces the potential for long-term accumulation and associated toxicity.[\[3\]](#)

In Vivo Toxicity Studies

Comprehensive in vivo toxicology studies, including hematological and histological analyses, are not extensively detailed in the currently available literature. The prevailing assessment is that the dye is "non-toxic" based on its rapid excretion and the absence of adverse effects observed during imaging studies.[\[4\]](#)

Logical Relationship: Biocompatibility and Excretion



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Caption: Factors contributing to the biocompatibility of **CH1055** dye.

Genotoxicity

A thorough search of the available scientific literature did not yield any specific studies on the genotoxicity of the **CH1055** dye. Standard genotoxicity assays, such as the Ames test, micronucleus assay, or comet assay, have not been reported for this compound. The absence of this data represents a knowledge gap that should be addressed in future safety evaluations.

Signaling Pathways

Currently, there is no published research detailing the interaction of the **CH1055** dye with specific cellular signaling pathways. The primary application of **CH1055** is as a fluorescent probe for in vivo imaging, and its design prioritizes biological inertness to minimize perturbation of the systems being observed.

Conclusion and Future Directions

The **CH1055** dye, particularly in its PEGylated form, demonstrates a promising biocompatibility and safety profile for in vivo imaging applications. Its key safety feature is its rapid renal excretion, which minimizes systemic exposure and potential for long-term toxicity. While in vitro studies indicate a lack of cytotoxicity at imaging-relevant concentrations, there is a notable absence of detailed quantitative data in the public domain. Furthermore, comprehensive in vivo toxicology and genotoxicity studies have not been reported.

For the progression of **CH1055** towards clinical translation, the following areas warrant further investigation:

- **Quantitative Cytotoxicity:** Dose-response studies on a wider range of cell lines to establish IC50 values.
- **Genotoxicity Assessment:** A battery of standard genotoxicity assays to evaluate mutagenic and clastogenic potential.
- **In Vivo Toxicology:** Detailed studies including hematological analysis, blood chemistry, and histopathological examination of major organs following acute and chronic administration in animal models.
- **Immunogenicity:** Assessment of the potential for an immune response to **CH1055** and its conjugates.

Addressing these knowledge gaps will be crucial for a complete and robust safety assessment of the **CH1055** dye and for paving the way for its future applications in diagnostic imaging.

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